

Molecular structure and weight of 1-Chloromethyl-4-tert-butylbenzene.

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Compound of Interest

Compound Name: 4-tert-Butylbenzyl chloride

Cat. No.: B024749

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Technical Guide: 1-Chloromethyl-4-tert-butylbenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of 1-Chloromethyl-4-tert-butylbenzene, a key organic intermediate. It details the compound's molecular structure, physicochemical properties, and a representative synthetic protocol, designed for professionals in chemical research and drug development.

Core Molecular and Physical Data

1-Chloromethyl-4-tert-butylbenzene, also widely known as **4-tert-butylbenzyl chloride**, is an aromatic organic compound. Structurally, it consists of a benzene ring substituted with a tert-butyl group and a chloromethyl group at the para (1 and 4) positions. The presence of the reactive chloromethyl group makes it a valuable building block in organic synthesis.^[1]

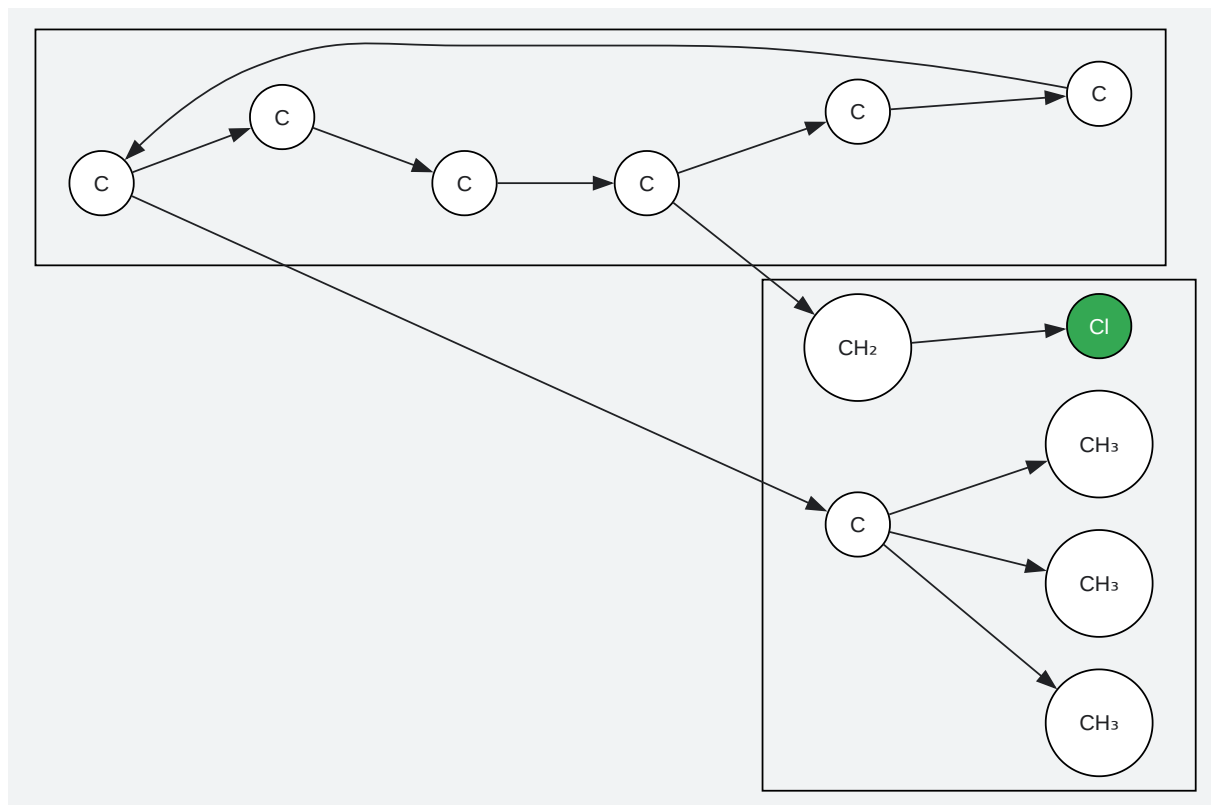
Physicochemical Properties

The key quantitative properties of 1-Chloromethyl-4-tert-butylbenzene are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	1-(tert-Butyl)-4-(chloromethyl)benzene	[2]
Synonyms	4-tert-Butylbenzyl chloride, p-tert-Butyl- α -chlorotoluene	[2]
CAS Number	19692-45-6	[2][3]
Molecular Formula	C ₁₁ H ₁₅ Cl	[2]
Molecular Weight	182.69 g/mol	[2][3]
Density	0.945 g/mL at 25 °C	[3][4][5]
Boiling Point	101-105 °C at 7 mmHg	[3][4][5]
Refractive Index	1.521 (at 20 °C)	[3][4]
SMILES	<chem>CC(C)(C)c1ccc(CCl)cc1</chem>	[3][5]
InChI Key	WAXIFMGAKWIFDQ-UHFFFAOYSA-N	[2]

Molecular Structure Visualization

The two-dimensional chemical structure of 1-Chloromethyl-4-tert-butylbenzene is depicted below. This diagram illustrates the para-substitution pattern of the tert-butyl and chloromethyl groups on the central benzene ring.



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Caption: Molecular Structure of 1-Chloromethyl-4-tert-butylbenzene.

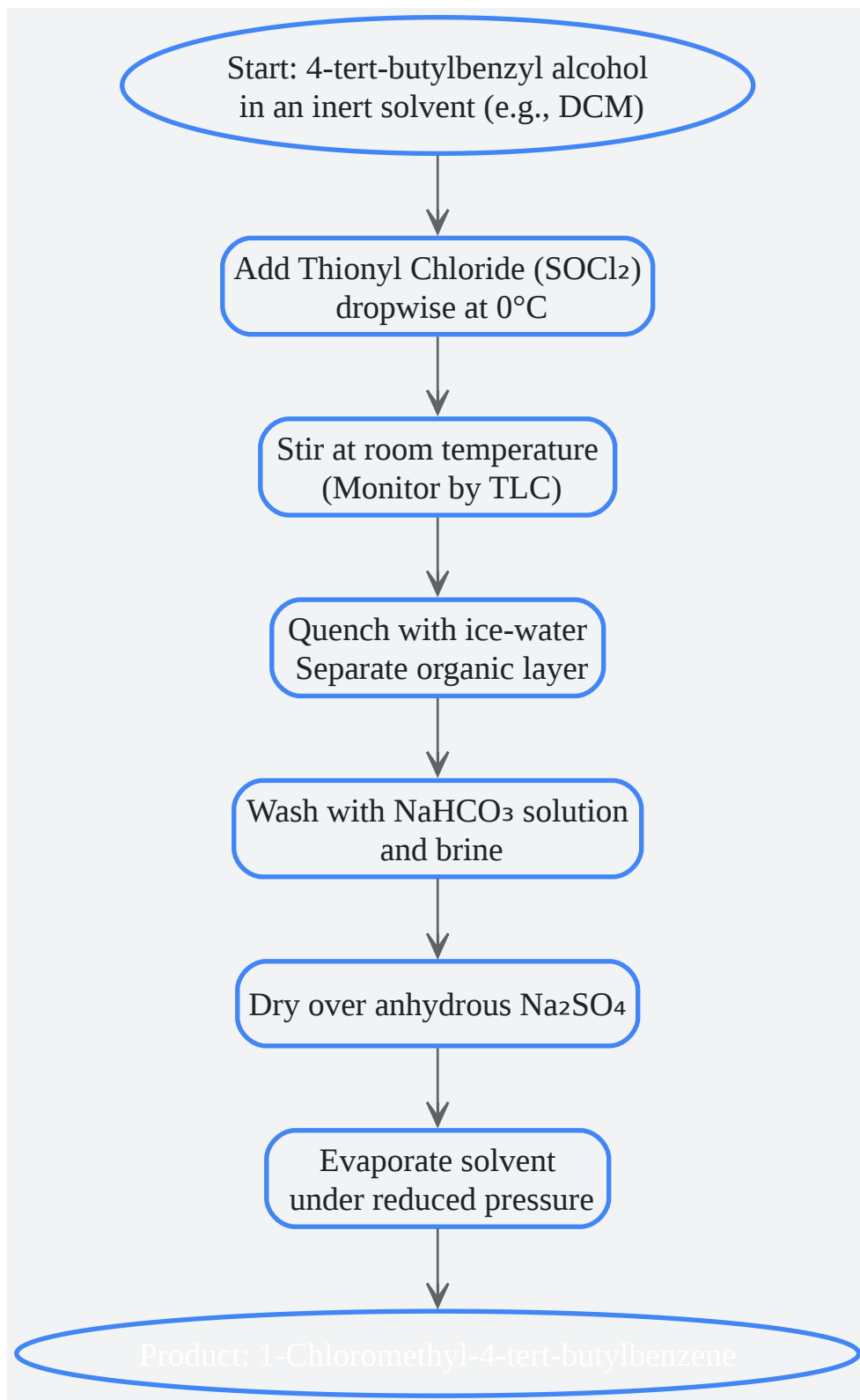
Experimental Protocols

1-Chloromethyl-4-tert-butylbenzene is a versatile reagent used in a variety of organic transformations, primarily as an alkylating agent to introduce the 4-tert-butylbenzyl group into molecules.^[6] Its synthesis can be achieved through several established methods. Below is a representative experimental protocol for its synthesis via the chlorination of 4-tert-butylbenzyl alcohol.

Synthesis via Chlorination of 4-tert-butylbenzyl alcohol

This common laboratory method involves the conversion of the primary alcohol, 4-tert-butylbenzyl alcohol, to the corresponding benzyl chloride using thionyl chloride (SOCl₂).

Workflow Diagram:

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Caption: Workflow for the synthesis of 1-Chloromethyl-4-tert-butylbenzene.

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4-tert-butylbenzyl alcohol in a suitable anhydrous solvent (e.g., dichloromethane or diethyl ether) under an inert atmosphere (e.g., nitrogen or argon). Cool the flask to 0°C in an ice bath.
- **Addition of Reagent:** Add thionyl chloride (SOCl₂) dropwise to the stirred solution. The reaction is exothermic, and a controlled addition rate is crucial to maintain the temperature.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir the reaction for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Carefully pour the reaction mixture over crushed ice to quench the excess thionyl chloride. Transfer the mixture to a separatory funnel.
- **Extraction and Washing:** Separate the organic layer. Wash the organic phase sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO₃) to neutralize any remaining acid, followed by a wash with brine (saturated NaCl solution).
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent, such as sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄). Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification (Optional):** If necessary, the crude 1-Chloromethyl-4-tert-butylbenzene can be purified by vacuum distillation to obtain a high-purity liquid.

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